

Application Notes: Butanal Oxime as an Anti-Skinning Agent in Paints

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Compound of Interest

Compound Name: Butanal oxime

Cat. No.: B12762041

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1. Introduction

In the paint and coatings industry, particularly with air-drying formulations like alkyd-based paints, "skinning" is a persistent issue. Skinning is the formation of an insoluble, gel-like film on the surface of the paint during storage or transportation.^{[1][2][3]} This phenomenon occurs when the paint surface, in contact with air in the container, undergoes oxidative polymerization, a process catalyzed by metal driers.^{[1][4]} The resulting skin is unusable and must be removed before application, leading to material loss and potential contamination of the bulk paint.^{[3][5]}

Anti-skinning agents are additives designed to prevent this premature surface drying.^{[5][6]}

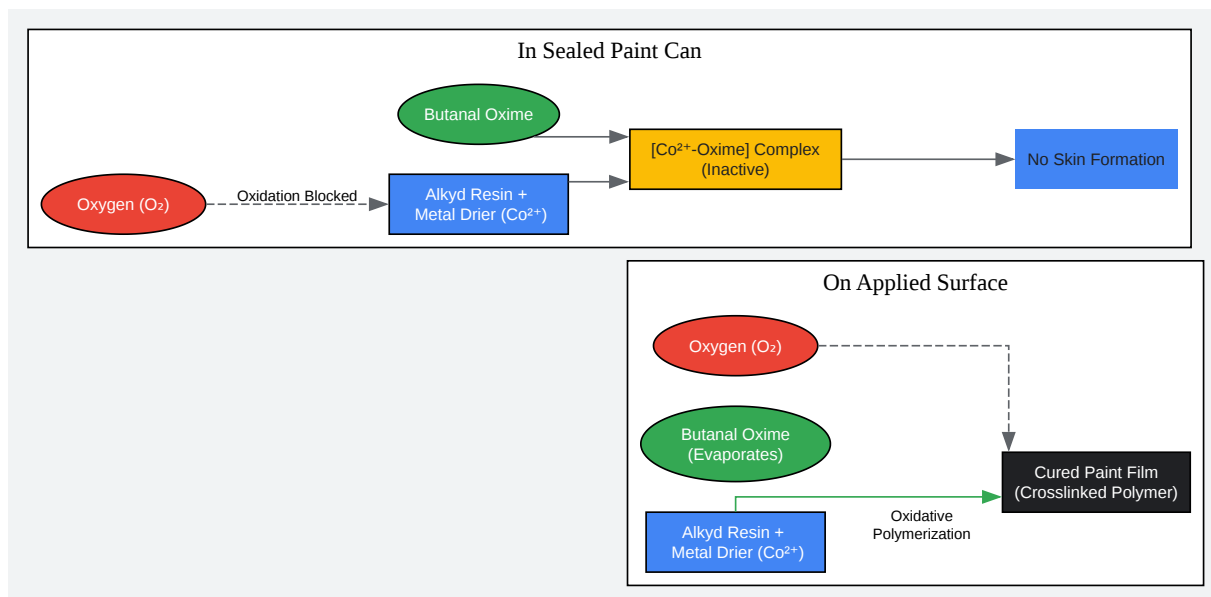
Butanal oxime (also known as Butyraldoxime) is an organic compound used for this purpose.^{[3][7]} It belongs to the oxime class of anti-skinning agents, which are widely recognized for their high efficiency and minimal side effects compared to other classes like phenols.^{[2][6]} While **butanal oxime** is effective, the most commercially prevalent and studied compound in this class is 2-butanone oxime, also known as methyl ethyl ketoxime (MEKO).^{[5][8][9]} The principles and application of **butanal oxime** are analogous to those of MEKO.

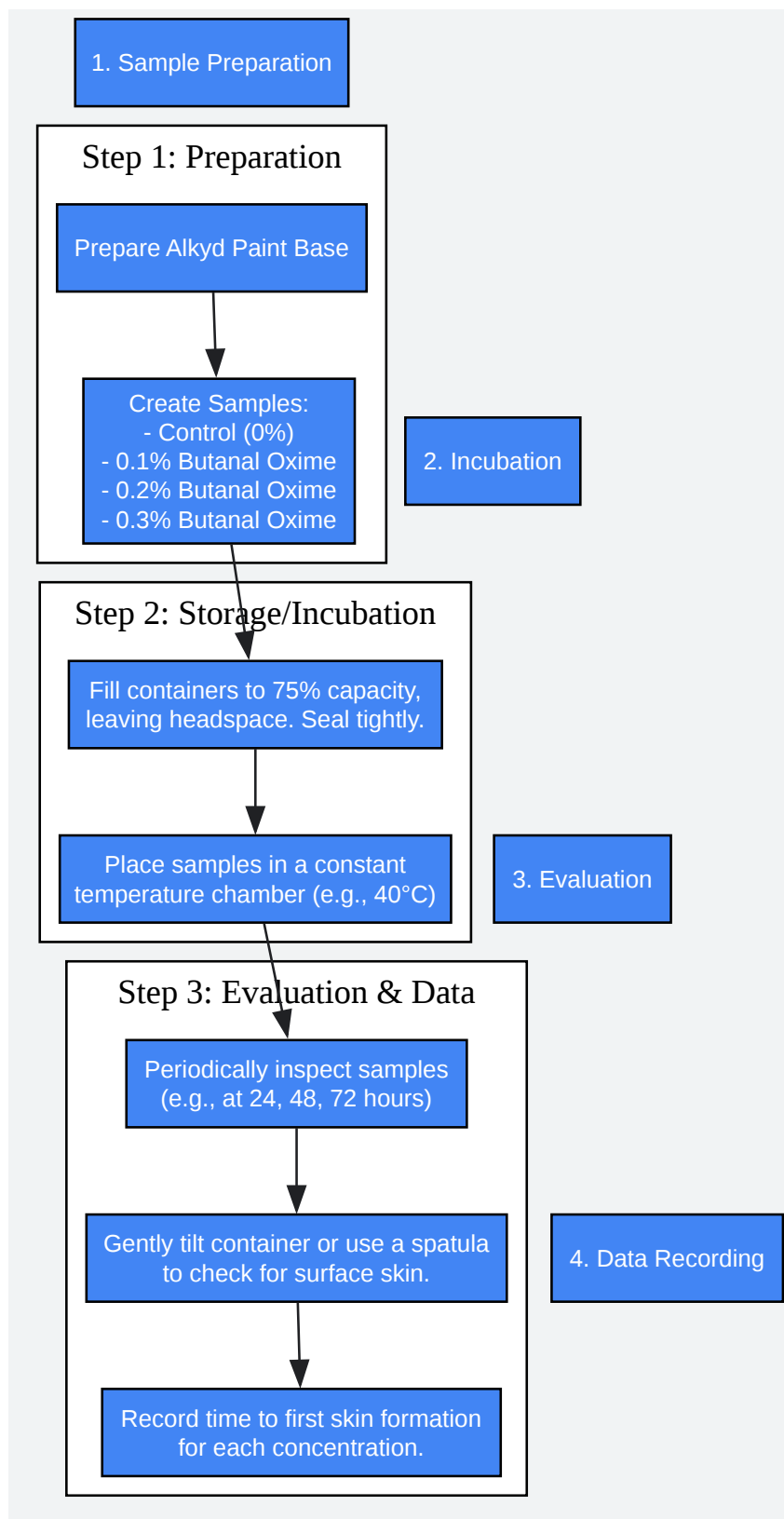
2. Mechanism of Action

The effectiveness of oxime-based anti-skinning agents like **butanal oxime** stems from a dual-action mechanism that temporarily halts the oxidative drying process at the air-paint interface within a sealed container.

- **Complexation with Metal Driers:** Air-drying paints rely on metal salts (driers), typically cobalt-based, to catalyze the oxidative crosslinking of binder resins (e.g., drying oils).[4][8] **Butanal oxime** functions by forming weak, temporary complexes with these metal driers.[10] This action deactivates the catalyst, preventing it from initiating the polymerization process on the paint's surface during storage.[4][8]
- **Free-Radical Scavenging:** The autoxidation process involves the formation of free radicals.[5][10] **Butanal oxime** can react with and trap these radicals, particularly peroxy radicals, creating stable addition products.[10][11] This interruption of the free-radical chain reaction is a key part of inhibiting film formation.[5][10]

Upon application of the paint, the volatile **butanal oxime** evaporates from the large surface area of the wet film.[4][5][8] This releases the metal drier, allowing it to catalyze the oxidative curing process as intended, so the paint can dry properly.[4]





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